

Application Notes and Protocols: Preparation of 1M HEPPSO Stock Solution

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Compound of Interest

Compound Name: HEPPSO

Cat. No.: B1196101

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Introduction

HEPPSO (4-(2-Hydroxyethyl)piperazine-1-(2-hydroxypropanesulfonic acid)) is a zwitterionic buffer commonly used in biological and biochemical research. Its buffering range of pH 7.1 to 8.5 makes it suitable for a variety of applications, including cell culture, enzyme assays, and protein electrophoresis. This document provides a detailed protocol for the preparation of a 1M **HEPPSO** stock solution.

Quantitative Data Summary

A summary of the key quantitative data for **HEPPSO** is provided in the table below.

Parameter	Value	Reference
Molecular Formula	C ₉ H ₂₀ N ₂ O ₅ S	[1][2][3][4][5]
Molecular Weight	268.33 g/mol	[1][2][5][6]
pKa (at 25 °C)	7.84	[2][6]
Effective pH Range	7.1 - 8.5	[2][6]
Solubility in Water	140 mg/mL (0.522 M)	[6]

Experimental Protocol: Preparation of 1M **HEPPSO** Stock Solution

This protocol describes the preparation of 100 mL of a 1M **HEPPSO** stock solution.

Materials:

- **HEPPSO** powder (Molecular Weight: 268.33 g/mol)
- High-purity, deionized water (ddH₂O)
- 5M NaOH or 5M HCl for pH adjustment
- Beaker (250 mL)
- Graduated cylinder (100 mL)
- Magnetic stirrer and stir bar
- pH meter
- Weighing paper/boat
- Spatula
- 0.22 µm sterile filter
- Sterile storage bottle

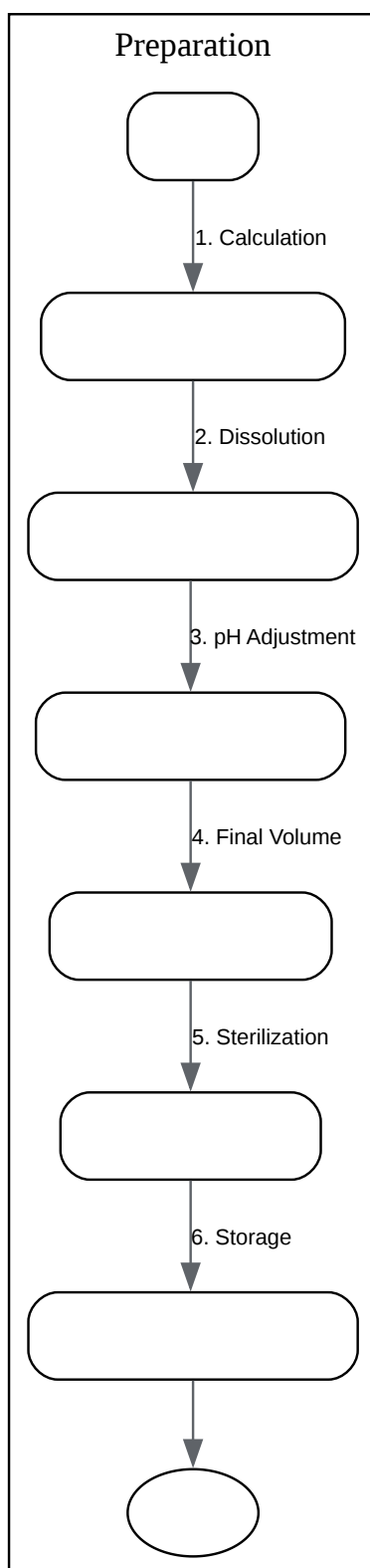
Procedure:

- Calculate the required mass of **HEPPSO**:
 - To prepare 100 mL (0.1 L) of a 1M solution, the required mass of **HEPPSO** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 1 \text{ mol/L} \times 0.1 \text{ L} \times 268.33 \text{ g/mol} = 26.833 \text{ g}$
- Dissolve the **HEPPSO** powder:

- Add approximately 80 mL of deionized water to a 250 mL beaker containing a magnetic stir bar.
- Place the beaker on a magnetic stirrer and begin stirring.
- Carefully weigh out 26.833 g of **HEPPSO** powder and slowly add it to the stirring water.
- The solution may be cloudy and the **HEPPSO** may not fully dissolve at this stage. Gentle heating (do not boil) can aid in dissolution.
- Adjust the pH:
 - Once the **HEPPSO** is mostly in solution, use a calibrated pH meter to monitor the pH.
 - The initial pH of the solution will be acidic.
 - Slowly add 5M NaOH dropwise to the solution while continuously stirring to increase the pH. The **HEPPSO** will dissolve completely as the pH approaches its pKa.
 - Carefully adjust the pH to the desired value within the buffering range (typically around 7.8-8.0 for a stock solution). Be cautious not to overshoot the target pH. If necessary, use 5M HCl to lower the pH.
- Final Volume Adjustment:
 - Once the desired pH is reached and the **HEPPSO** is fully dissolved, transfer the solution to a 100 mL graduated cylinder.
 - Rinse the beaker with a small amount of deionized water and add the rinsing to the graduated cylinder.
 - Add deionized water to bring the final volume to exactly 100 mL.
- Sterilization and Storage:
 - For applications requiring sterile conditions, filter the 1M **HEPPSO** solution through a 0.22 μ m sterile filter into a sterile storage bottle.

- Label the bottle clearly with the solution name (1M **HEPPSO**), pH, and date of preparation.
- Store the solution at room temperature. For long-term storage, refrigeration at 2-8°C is recommended.

Experimental Workflow



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Caption: Workflow for preparing 1M **HEPPSO** stock solution.

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